Lenvatinib Mesylate: Key Pharmaceutical Data

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Compound Focus: **Lenvatinib Mesylate**

CAS No.: 857890-39-2
Cat. No.: S548156

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The table below summarizes the available data on administration, which implies certain stability characteristics.

Property	Description / Value	Implication / Note
Dosage Forms	4 mg and 10 mg oral capsules [1]	Standard formulation for clinical use.
Alternative Administration	Can be administered as a suspension in water or apple juice via feeding tube [1]	Suggests stability in aqueous solvents for short-term administration.
Absorption with Food	High-fat meal delays absorption rate but does not affect overall extent [1]	Indicates that components of food do not critically degrade the compound.
Protein Binding	High (97% to 99%) [1]	This property can influence drug distribution and may be a factor in assay development.

Mechanism of Action & Signaling Pathway

Lenvatinib is a multi-targeted tyrosine kinase inhibitor. Its mechanism of action can be visualized in the following pathway diagram, which is crucial for understanding its function in experiments.

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Suggested Experimental Stability Protocols

Since explicit stability data is limited, you may need to establish your own laboratory protocols. Here are some key areas to investigate based on general pharmaceutical best practices and the information found:

- Solubility and Stock Solution Stability: Prepare stock solutions in commonly used solvents like DMSO. Aliquot and store at recommended temperatures (e.g., -20°C or -80°C). Conduct periodic analysis (e.g., HPLC) over time to establish the degradation profile and determine the shelf-life of your stock solutions [1].
- In-use Stability (Physiological Buffers): If using the drug in cell culture or other biological assays, test its stability in the specific media or buffers you use. Incubate the drug in the medium at the experimental temperature (e.g., 37°C) and measure its concentration and potency at various time points to ensure it remains active for the duration of your experiment.
- Documentation and Control: Meticulously record the lot number, preparation date, and storage conditions for all your lenvatinib solutions. Use a freshly prepared stock solution as a control when testing the potency of older stocks to identify any loss of efficacy.

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References

1. Lenvatinib - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

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